

In-Depth Technical Guide: Safety and Handling of Isotrak Sealed Sources

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Isotrac

Cat. No.: B13740967

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the essential safety protocols and handling procedures for Isotrak sealed radioactive sources. Adherence to these guidelines is critical for ensuring a safe laboratory environment and minimizing the risk of radiation exposure. This document synthesizes general best practices for sealed source handling; users should always consult the specific documentation provided by the manufacturer for the particular source in use.

Core Safety Principles: The ALARA Concept

All work involving radioactive materials must adhere to the ALARA (As Low As Reasonably Achievable) principle. This fundamental concept guides all radiation safety practices and is achieved through the consistent application of three key protective measures:

- Time: Minimize the duration of exposure to a radioactive source. Careful planning of experiments and "dry runs" without the source can significantly reduce handling time.[\[1\]](#)[\[2\]](#)
- Distance: Maximize the distance from the radioactive source. The intensity of radiation decreases significantly with distance. Remote handling tools should be used whenever possible.[\[1\]](#)[\[2\]](#)
- Shielding: Use appropriate shielding materials between the source and personnel. The type and thickness of shielding depend on the type and energy of the radiation emitted by the

source.

General Handling and Storage Procedures

Proper handling and secure storage are paramount to prevent contamination and unauthorized access to sealed sources.

Personal Protective Equipment (PPE)

Appropriate PPE must be worn at all times when handling radioactive sources. This includes:

- A full-length lab coat, worn closed with sleeves rolled down.[3]
- Disposable gloves (latex or nitrile are generally suitable).[1][3] Gloves should be monitored for contamination frequently and disposed of as radioactive waste.
- Safety glasses or a face shield.[4]
- Closed-toed shoes.[3][4]

Secure Storage and Access Control

- Locked Storage: When not in use, sealed sources must be stored in a locked container or a secured storage area.[1][2][3][5]
- Controlled Access: Access to areas where radioactive sources are used and stored must be restricted to authorized personnel.[5] Rooms containing radioactive materials should be locked when unattended.[1][4][6]
- Logbook: A logbook must be maintained to track the use of each sealed source, recording the date, user's name, source identity, and the time the source is removed from and returned to storage.[5]

General Laboratory Practices

- Designated Areas: Work with radioactive materials should be confined to designated and clearly labeled areas.[4]

- Contamination Prevention: Work surfaces should be covered with absorbent paper to contain any potential spills.[4]
- Prohibited Activities: Eating, drinking, smoking, and applying cosmetics are strictly prohibited in areas where radioactive materials are handled or stored.[1][4]
- Hand Washing: Hands should be thoroughly washed after handling radioactive materials.[1]
- Post-Operational Surveys: After completing work, personnel should survey themselves and their work area for contamination using an appropriate radiation detection instrument.[3]

Experimental Protocols: Leak Testing

Regular leak testing, also known as a wipe or smear test, is a critical procedure to verify the integrity of a sealed source and ensure that no radioactive material is escaping.[7][8]

Frequency

Sealed sources must be leak tested at regular intervals, typically every six months, or as specified by the manufacturer and regulatory requirements.[1][4][9]

Methodology for Wipe Test

This protocol provides a general procedure for performing a wipe test.

Materials:

- Filter paper or a cotton swab of high wet strength.[8][10]
- A solvent that will not damage the source housing (e.g., ethanol or deionized water).[8]
- Forceps or remote handling tongs.[11]
- Disposable gloves.
- Plastic bag for the wipe sample.
- Appropriate radiation detection instrument (e.g., liquid scintillation counter or gamma counter).

Procedure:

- Preparation: Don appropriate PPE. Prepare a labeled plastic bag for the wipe sample.
- Wipe Sampling: Moisten the filter paper or swab with the chosen solvent.[\[8\]](#)[\[12\]](#) Using forceps, wipe all accessible external surfaces of the source housing where contamination could accumulate.[\[8\]](#)[\[12\]](#) If the source is in a device, wipe the nearest accessible surfaces. [\[10\]](#)
- Sample Collection: Place the used wipe into the labeled plastic bag.[\[11\]](#)[\[12\]](#)
- Analysis: Analyze the wipe sample for removable contamination using a suitable radiation detection instrument. The analysis should be sensitive enough to detect 0.005 microcuries (185 Bq) of radioactive material.[\[8\]](#)[\[12\]](#)[\[13\]](#)
- Record Keeping: Document the results of the leak test, including the date, source identification, method used, and the measured activity.

Action Limit: If the wipe test reveals removable contamination exceeding 0.005 microcuries (185 Bq), the source is considered to be leaking.[\[8\]](#)[\[13\]](#) In such an event, immediately remove the source from service, place it in a sealed container, and notify the Radiation Safety Officer (RSO).

Emergency Procedures

In the event of an emergency involving a radioactive source, the primary priorities are to ensure human safety and to contain the situation.

Lost or Stolen Source

If a sealed source is discovered to be missing, immediately:

- Notify all personnel in the area.[\[14\]](#)
- Secure the area to prevent unauthorized entry.
- Contact the Radiation Safety Officer immediately.[\[1\]](#)[\[6\]](#)

Damaged or Leaking Source

If a source is damaged or suspected of leaking:

- Do not handle the source directly.
- Evacuate the immediate area: Notify all persons in the vicinity to leave the room at once.[11]
- Prevent the spread of contamination: Cover the suspected spill with absorbent paper without attempting to clean it up.[11][14] Confine the movement of all potentially contaminated personnel.[14]
- Close and secure the room: Leave the room and lock all doors to prevent entry.[11][14] Post a warning sign on the door.
- Call for help: Immediately notify the Radiation Safety Officer.[6][14]

Personnel Decontamination

In the event of skin contamination:

- Remove any contaminated clothing immediately and place it in a labeled bag for evaluation by the RSO.[6][11]
- Flush the affected skin area thoroughly with lukewarm water and wash with a mild soap.[6][11][15] Do not use abrasive materials or break the skin.[6][15]


Quantitative Data Summary

The following table summarizes key quantitative safety parameters based on general regulatory guidelines for sealed radioactive sources. Users must refer to the specific calibration certificate and documentation provided by Isotrap for the exact specifications of their source.

Parameter	Guideline Value	Regulatory Reference
Leak Test Action Level	< 0.005 μ Ci (185 Bq)	10 CFR Part 835[13], SAHPRA[8]
External Radiation Limit (Storage)	200 mrem/hr at surface	IAC 641—45.3(136C)[9]
External Radiation Limit (Storage)	10 mrem/hr at 1 meter	IAC 641—45.3(136C)[9]


Diagrams

The following diagrams illustrate key workflows and logical relationships in the safe handling of sealed sources.




[Click to download full resolution via product page](#)

Caption: Standard workflow for handling a sealed radioactive source.



[Click to download full resolution via product page](#)

Caption: Logical steps for responding to a damaged sealed source.



[Click to download full resolution via product page](#)

Caption: Decision workflow for a sealed source leak test.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. ehs.unl.edu [ehs.unl.edu]
- 2. nottingham.ac.uk [nottingham.ac.uk]
- 3. ehs.princeton.edu [ehs.princeton.edu]
- 4. 6. Procedures for Work with Radioactive Materials | Office of Environment, Health & Safety [ehs.berkeley.edu]
- 5. ulethbridge.ca [ulethbridge.ca]
- 6. calstatela.edu [calstatela.edu]
- 7. hidex.com [hidex.com]
- 8. sahpra.org.za [sahpra.org.za]
- 9. legis.iowa.gov [legis.iowa.gov]
- 10. epa.ie [epa.ie]
- 11. ehs.weill.cornell.edu [ehs.weill.cornell.edu]
- 12. nrc.gov [nrc.gov]
- 13. eCFR :: 10 CFR Part 835 Subpart M -- Sealed Radioactive Source Control [ecfr.gov]
- 14. uab.edu [uab.edu]
- 15. 10. Emergency Procedures | Office of Environment, Health & Safety [ehs.berkeley.edu]
- To cite this document: BenchChem. [In-Depth Technical Guide: Safety and Handling of Isotrak Sealed Sources]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b13740967#safety-and-handling-of-isotrak-sealed-sources>

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com